

# GHS Classification of 3-Methyl-4-nitro-1H-pyrazole: A Technical Guide

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## Compound of Interest

Compound Name: 3-Methyl-4-nitro-1H-pyrazole

Cat. No.: B052793

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification for the chemical compound **3-Methyl-4-nitro-1H-pyrazole**. The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in understanding its potential hazards and handling it safely.

## GHS Hazard Classification

**3-Methyl-4-nitro-1H-pyrazole** is classified as a hazardous chemical under the GHS. However, there are some variations in the classification across different suppliers. A consolidated summary of the GHS classification is presented below.

Signal Word: Danger or Warning<sup>[1][2][3][4]</sup>

Pictograms:

Pictogram	GHS Hazard Class
 alt text	Acute Toxicity (dermal)
 alt text	Serious Eye Damage
 alt text	Specific Target Organ Toxicity (repeated exposure)
 alt text	Acute Toxicity (oral), Skin Irritation, Eye Irritation, Respiratory Irritation

#### Hazard Statements:

A comprehensive list of hazard statements associated with **3-Methyl-4-nitro-1H-pyrazole** is provided in the table below. It is important to note that the specific hazard statements may vary slightly between suppliers.

Code	Hazard Statement	Source(s)
H302	Harmful if swallowed.[1][2][3]	Merck, Sigma-Aldrich, Fisher Scientific
H311	Toxic in contact with skin.[1][2]	Merck, Sigma-Aldrich
H315	Causes skin irritation.[1][2][3]	Merck, Sigma-Aldrich, Fisher Scientific
H318	Causes serious eye damage. [1][2]	Merck, Sigma-Aldrich
H319	Causes serious eye irritation. [3]	Fisher Scientific
H332	Harmful if inhaled.[4]	Apollo Scientific
H335	May cause respiratory irritation.[3][4]	Fisher Scientific, Apollo Scientific
H372	Causes damage to organs (spleen, Thyroid) through prolonged or repeated exposure.[1][2]	Merck, Sigma-Aldrich
H412	Harmful to aquatic life with long lasting effects.[1][2]	Merck, Sigma-Aldrich

#### Precautionary Statements:

A selection of key precautionary statements is listed below. For a complete list, refer to the safety data sheet from the specific supplier.

- Prevention: P260, P264, P270, P273, P280[2]
- Response: P301 + P312, P302 + P352 + P312, P305 + P351 + P338 + P310, P314[2]
- Storage: P405[2]
- Disposal: P501[2]

## Quantitative Data

The following tables summarize the available quantitative data for **3-Methyl-4-nitro-1H-pyrazole**.

### Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C4H5N3O2	[5]
Molecular Weight	127.10 g/mol	[6]
Appearance	Yellow, Solid Crystalline	[7]
Melting Point	131 - 134 °C	[7]
Boiling Point	325 °C	[7]

### Toxicological Data

Detailed quantitative toxicological data such as LD50 or LC50 values for **3-Methyl-4-nitro-1H-pyrazole** are not consistently provided in publicly available sources. The GHS classifications are based on a combination of available data, computational models, and comparison with structurally similar compounds.

## Experimental Protocols

While specific experimental reports for the GHS classification of **3-Methyl-4-nitro-1H-pyrazole** are not publicly available, this section outlines the general methodologies used to determine the cited GHS hazard classifications. These protocols are typically based on OECD (Organisation for Economic Co-operation and Development) guidelines.

### Acute Oral Toxicity (H302: Harmful if swallowed)

The assessment of acute oral toxicity is generally conducted using methods like the OECD Test Guideline 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[8] These studies involve the administration of the substance to animals, typically

rats, at various dose levels to determine the LD50 (the dose that is lethal to 50% of the test population).[8] The classification is then based on the LD50 value.[8]

#### Acute Dermal Toxicity (H311: Toxic in contact with skin)

Similar to oral toxicity, dermal toxicity is assessed by applying the substance to the skin of animals (often rabbits or rats) under controlled conditions (e.g., OECD Test Guideline 402). The dermal LD50 is determined, and the substance is classified accordingly.

#### Skin Irritation (H315: Causes skin irritation)

Skin irritation potential is evaluated by applying the test substance to the skin of an animal (typically a rabbit) and observing the resulting skin reactions over a period of time (e.g., OECD Test Guideline 404).[7] The degree of erythema (redness) and edema (swelling) is scored to determine the irritation level.[6] In vitro methods using reconstructed human epidermis models are also increasingly used (e.g., OECD Test Guideline 439).[4][9]

#### Serious Eye Damage/Eye Irritation (H318/H319)

This is assessed by instilling the substance into the eye of an animal (historically the Draize test in rabbits, OECD Test Guideline 405) and observing the effects on the cornea, iris, and conjunctiva.[10] The severity and reversibility of the effects determine whether the substance is classified as causing serious eye damage or eye irritation.[10] A variety of in vitro and ex vivo test methods are now available and preferred to reduce animal testing, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD 437) and tests using reconstructed human cornea-like epithelium (OECD 492).[2]

#### Specific Target Organ Toxicity - Repeated Exposure (H372)

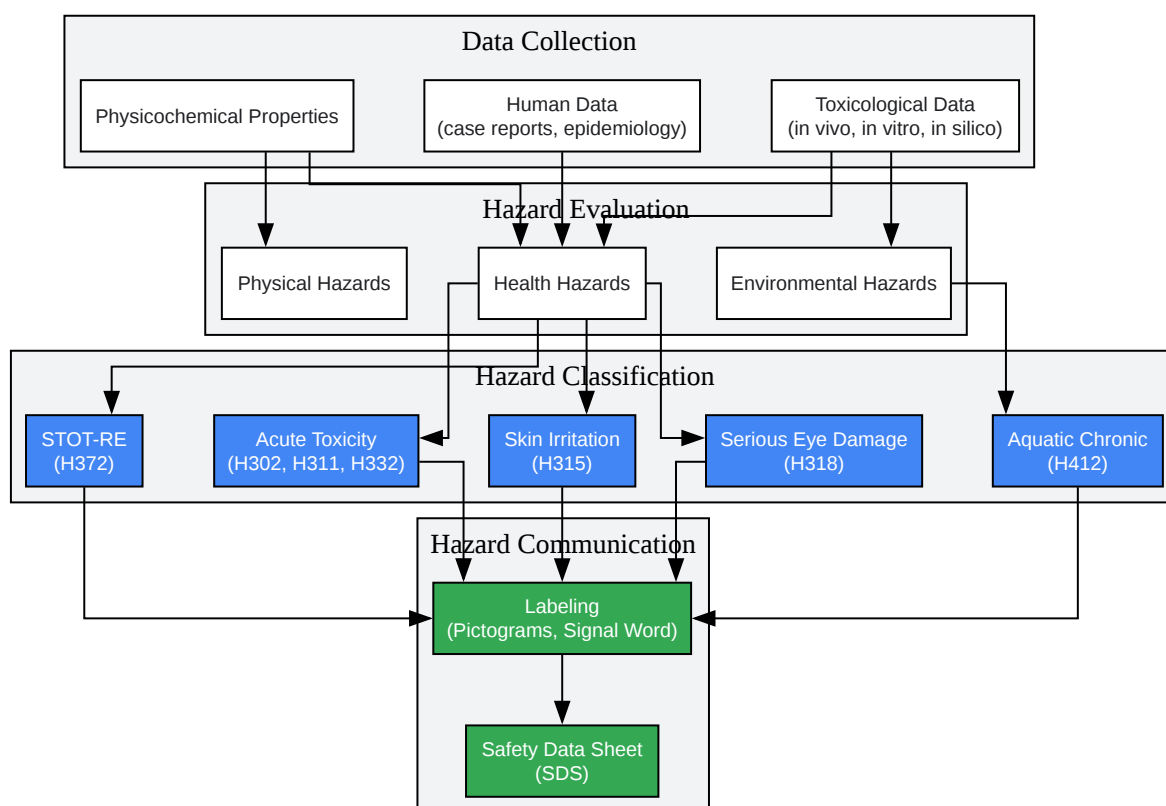
This hazard is determined through repeated dose toxicity studies (e.g., 28-day or 90-day studies) in animals, as outlined in OECD Test Guidelines 407 and 408.[11] Animals are administered the substance daily for the study duration, and various endpoints are evaluated, including clinical observations, body weight, hematology, clinical biochemistry, and histopathology of target organs.[12] The classification is based on the dose at which significant toxic effects are observed in specific organs.[12]

#### Hazard to the Aquatic Environment - Long-term (Chronic) (H412)

The long-term aquatic hazard is assessed by evaluating the substance's chronic toxicity to aquatic organisms (fish, crustaceans, algae), as well as its persistence (degradability) and bioaccumulation potential.[13] Standardized tests, such as the fish early-life stage toxicity test (OECD 210) and the daphnia reproduction test (OECD 211), are used to determine the No-Observed-Effect Concentration (NOEC).[5][14]

## Visualizations

The following diagram illustrates the logical workflow for the GHS hazard classification of a chemical substance, using **3-Methyl-4-nitro-1H-pyrazole** as an example.



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## GHS Classification Workflow for a Chemical Substance.

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